

In-Depth Technical Guide on the Safety and Handling of Solid Thenoyltrifluoroacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thenoyltrifluoroacetone*

Cat. No.: *B1682245*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for solid **Thenoyltrifluoroacetone** (TTFA), a compound commonly used as a chelating agent and an inhibitor of cellular respiration. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a safe laboratory environment.

Chemical and Physical Properties

Thenoyltrifluoroacetone is a yellow-tan solid organic compound. A summary of its key physical and chemical properties is presented below.

Property	Value
Chemical Formula	C ₈ H ₅ F ₃ O ₂ S
Molar Mass	222.18 g/mol
Appearance	Yellow-tan solid powder.[1][2]
Melting Point	40-44 °C (104-111.2 °F).[1]
Boiling Point	96-98 °C (204.8-208.4 °F) at 8 mmHg.[1]
Flash Point	111 °C (231.8 °F).[1]
Solubility	Sparingly soluble in water; readily soluble in organic solvents.[2]
Vapor Pressure	Negligible.[2]

Hazard Identification and Classification

Solid **Thenoyltrifluoroacetone** is classified as a hazardous substance. It is crucial to understand its potential health effects and physical hazards.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][5]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4][5]

Signal Word: Warning

Potential Health Effects:

- Inhalation: Causes respiratory tract irritation.[1]

- Skin Contact: Causes skin irritation.^[1]
- Eye Contact: Causes serious eye irritation.^[1]
- Ingestion: Harmful if swallowed. The toxicological properties have not been fully investigated.^[1]

Exposure Controls and Personal Protective Equipment

Appropriate engineering controls and personal protective equipment (PPE) are essential to minimize exposure to solid **Thenoyltrifluoroacetone**.

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably within a chemical fume hood, especially when handling powders to minimize dust generation.[1] An eyewash station and safety shower should be readily accessible.[1]
Eye/Face Protection	Wear chemical safety goggles or glasses with side shields that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[2] Ensure gloves are inspected before use and changed if contaminated.
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA-approved respirator should be used in accordance with OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[1]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory. Remove and wash contaminated clothing before reuse. [1]

Toxicological Information

The toxicological properties of **Thenoyltrifluoroacetone** have not been fully investigated. The available data is summarized below.

Toxicity Metric	Value
Acute Oral Toxicity	Classified as Category 4 (Harmful if swallowed). A specific LD50 value is not readily available.
Primary Irritant Effect	Irritant to skin and mucous membranes. ^[1] Causes serious eye irritation. ^[1]
Sensitization	No sensitizing effects are known.
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA.
RTECS Number	EK3540900

Detailed Experimental Protocol for Safe Handling

The following is a step-by-step protocol for the safe handling of solid **Thenoyltrifluoroacetone** in a laboratory setting. This protocol is a general guideline and should be adapted to specific experimental needs in consultation with a qualified safety professional.

5.1. Pre-Experiment Preparation

- **Risk Assessment:** Conduct a thorough risk assessment for the planned experiment, considering the quantity of **Thenoyltrifluoroacetone** to be used, the potential for dust generation, and the other chemicals involved.
- **Fume Hood Preparation:** Ensure the chemical fume hood is clean, uncluttered, and functioning correctly. The sash should be positioned at the lowest practical height.
- **Gather Materials:** Assemble all necessary equipment, including spatulas, weighing paper, glassware, and waste containers, within the fume hood to minimize movement in and out of the containment area.
- **Personal Protective Equipment (PPE):** Don the appropriate PPE as outlined in Section 3, including a lab coat, chemical safety goggles, and nitrile gloves.

5.2. Weighing and Dispensing

- **Minimize Dust:** When weighing the solid, use a micro-spatula and handle the container gently to avoid generating dust.
- **Weighing Procedure:** Place a piece of weighing paper on the analytical balance inside the fume hood. Tare the balance. Carefully transfer the desired amount of **Thenoyltrifluoroacetone** onto the weighing paper.
- **Container Closure:** Immediately and securely close the stock container of **Thenoyltrifluoroacetone** after dispensing.

5.3. Dissolution and Reaction Setup

- **Solvent Addition:** If dissolving the solid, add the solvent to the reaction vessel first, if possible, to reduce the likelihood of dust generation upon addition of the solid.
- **Transfer of Solid:** Carefully fold the weighing paper and transfer the solid **Thenoyltrifluoroacetone** into the reaction vessel.
- **Mixing:** Use magnetic stirring or gentle swirling to dissolve the solid. Avoid vigorous shaking that could create aerosols.

5.4. Post-Experiment Procedures

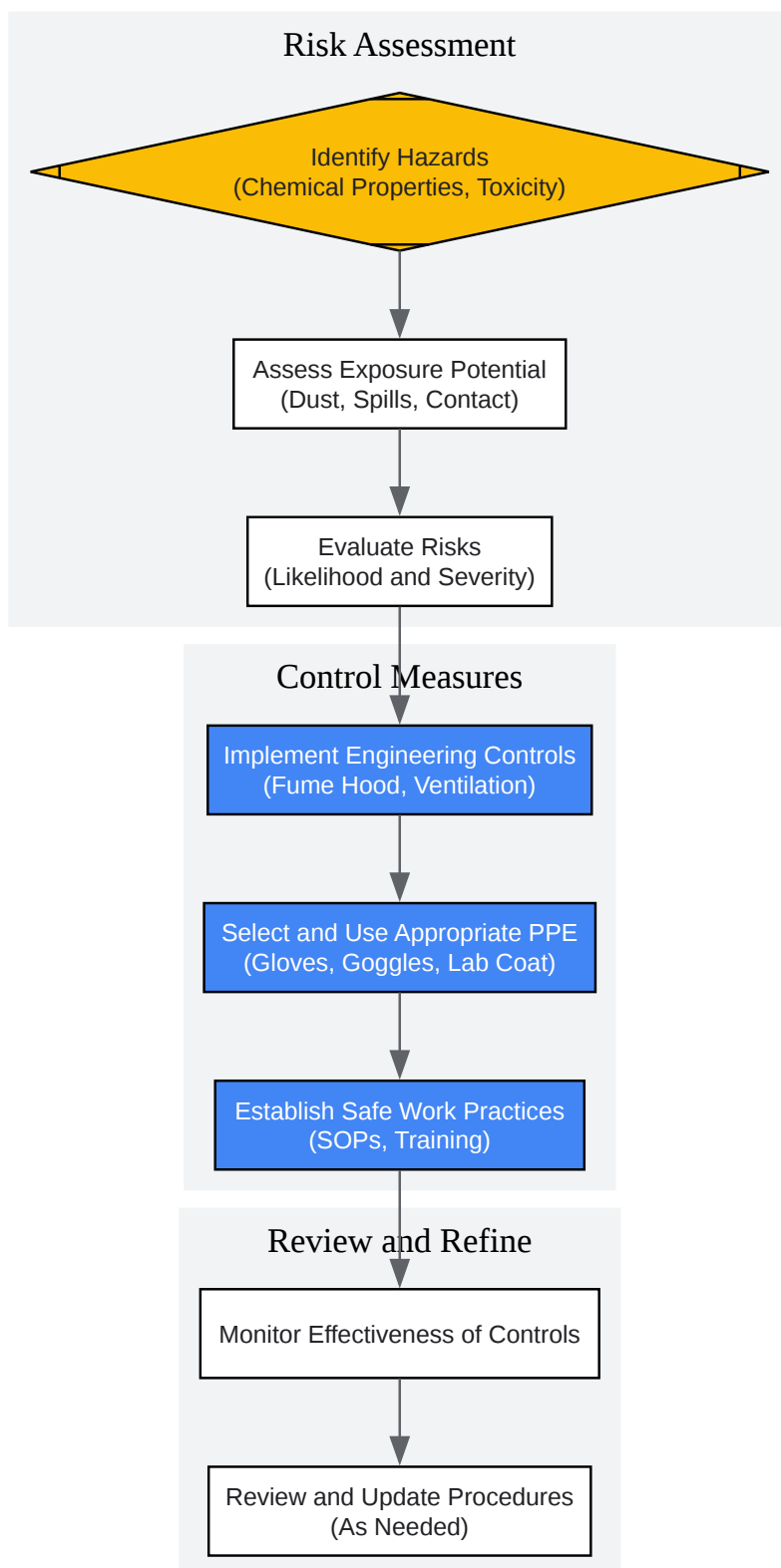
- **Decontamination:** Decontaminate all surfaces, glassware, and equipment that came into contact with **Thenoyltrifluoroacetone** using an appropriate solvent and cleaning agent.
- **Waste Disposal:** Dispose of all waste, including contaminated weighing paper, gloves, and excess reagents, in a clearly labeled hazardous waste container in accordance with institutional and local regulations.
- **PPE Removal:** Remove PPE in the correct order to avoid cross-contamination: first gloves, then lab coat, and finally eye protection.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing PPE.

5.5. Spill and Emergency Procedures

- Minor Spill: For a small spill of solid **Thenoyltrifluoroacetone**, carefully sweep or vacuum the material into a designated hazardous waste container. Avoid generating dust. Clean the spill area with a suitable solvent.
- Major Spill: In the event of a large spill, evacuate the immediate area and alert others. Contact your institution's environmental health and safety department.
- Personal Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[1\]](#)
 - Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[1\]](#)
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[1\]](#)
 - Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[1\]](#)

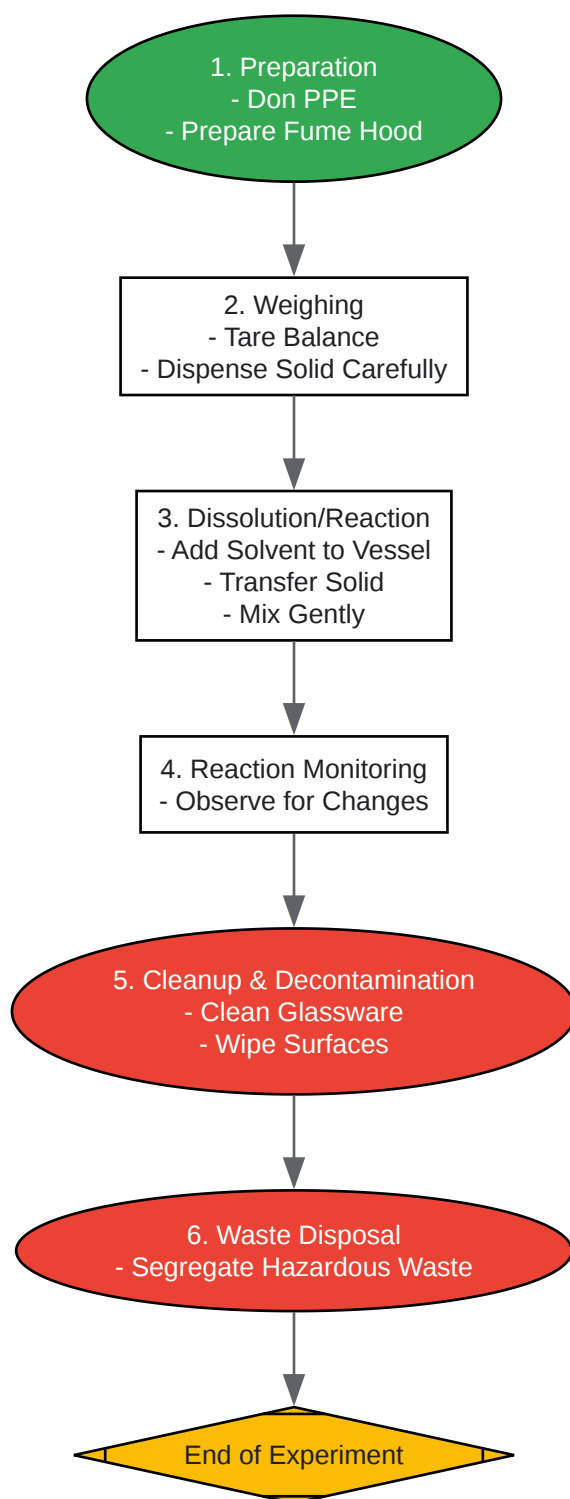
Visualized Workflows

The following diagrams illustrate key logical and experimental workflows for handling solid **Thenoyltrifluoroacetone**.



[Click to download full resolution via product page](#)

Caption: Risk assessment and control workflow for **Thenoyltrifluoroacetone**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. bio.vu.nl [bio.vu.nl]
- 3. Thenoyltrifluoroacetone|MSDS [dcchemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. Thenoyltrifluoroacetone | C₈H₅F₃O₂S | CID 5601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide on the Safety and Handling of Solid Thenoyltrifluoroacetone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682245#safety-and-handling-precautions-for-solid-thenoyltrifluoroacetone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com